

improving the cell permeability of Ac-ESMD-CHO

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Compound of Interest

Compound Name: *Ac-ESMD-CHO (trifluoroacetate salt)*
Cat. No.: *B10796955*

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Technical Support Center: Optimizing Ac-ESMD-CHO Cell Permeability

Executive Summary

Subject: Ac-ESMD-CHO (Acetyl-Glu-Ser-Met-Asp-Aldehyde) Classification: Reversible Caspase-3/7 Inhibitor (Substrate mimetic of DFF45/ICAD) Primary Challenge: Poor bioavailability in live cell assays due to anionic charge repulsion and hydrophilicity.

Welcome to the Technical Support Center. This guide addresses the specific physicochemical barriers preventing Ac-ESMD-CHO from entering the cytosol and provides three validated workflows to resolve them. Unlike the irreversible FMK (fluoromethylketone) variants, the CHO (aldehyde) warhead forms a reversible hemiacetal bond; therefore, maintaining intracellular concentration is critical.

Module 1: The Permeability Barrier (Root Cause Analysis)

Q: Why isn't Ac-ESMD-CHO working when I add it directly to the culture media?

A: The failure is likely due to electrostatic repulsion, not a lack of potency. At physiological pH (7.4), the side chains of Glutamate (E) and Aspartate (D) are deprotonated and carry a net negative charge. The cell membrane is a lipophilic bilayer with a negative surface potential.

- The Conflict: The negatively charged peptide cannot passively diffuse through the hydrophobic core of the membrane.
- The Result: The inhibitor remains extracellular, while the active Caspases reside in the cytosol.

Scientific Insight: Standard "Cell-Permeable" commercial inhibitors (e.g., Z-DEVD-FMK) often utilize a methyl ester (OMe) or fluoromethyl ketone modification to dampen this charge. Your Ac-ESMD-CHO, in its native form, lacks these "pro-drug" features.

Module 2: Chemical Derivatization Strategies

Q: How do I chemically modify Ac-ESMD-CHO to make it cell-permeable?

A: The Gold Standard method is Esterification. You must mask the carboxyl groups on the Glu and Asp residues.

Protocol A: Acetoxymethyl (AM) Ester Modification

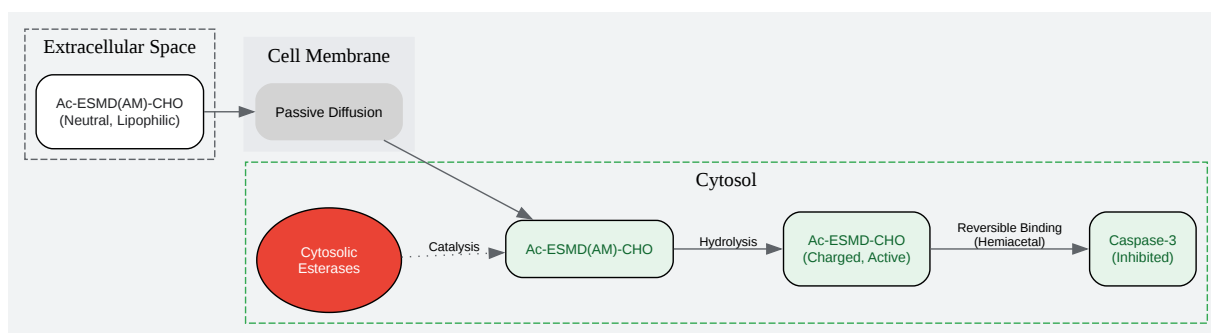
This creates a "pro-drug." The AM ester masks the charge, allowing entry. Once inside, ubiquitous intracellular esterases hydrolyze the ester, regenerating the active, charged inhibitor.

Step-by-Step Workflow:

- Synthesis/Ordering: Request Ac-Glu(AM)-Ser-Met-Asp(AM)-CHO.
 - Note: Methyl esters (OMe) are cheaper but hydrolyze slower than AM esters, potentially leading to lower active concentrations.
- Solubilization: Dissolve the lyophilized ester in high-grade anhydrous DMSO to create a 10-20 mM stock.
 - Critical: Avoid aqueous buffers during storage; moisture hydrolyzes the ester prematurely.

- Incubation:
 - Dilute stock into serum-free media (Serum esterases can degrade the compound outside the cell).
 - Apply to cells for 30–60 minutes before inducing apoptosis.
- Wash Step (Caution): Because the CHO warhead is reversible, extensive washing can leach the inhibitor out of the cell. Maintain a maintenance dose (1x) in the media during long-term assays.

Visualization: The Esterase Trap Mechanism



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Caption: Figure 1. The "Esterase Trap" mechanism converts the neutral prodrug back into the active inhibitor only after it crosses the cell membrane.

Module 3: Formulation & Carrier Delivery

Q: I cannot synthesize a new peptide. How do I deliver the existing Ac-ESMD-CHO?

A: You must use Lipid Encapsulation or Peptide Transduction.

Protocol B: Lipid Transfection (Chariot™ / BioPorter® style)

These reagents form non-covalent complexes with the peptide, effectively "wrapping" it in a hydrophobic coat.

Table 1: Lipid Delivery Protocol

Step	Action	Technical Note
1. Complex Formation	Mix 2 µg Ac-ESMD-CHO with 3-5 µL lipid reagent in 50 µL PBS.	Do not use serum/antibiotics during complexing. Incubate 20 mins at RT.
2. Dilution	Add 200 µL serum-free media to the complex.	Volume depends on well size (e.g., 96-well vs 6-well).
3. Treatment	Overlay onto cells (washed with PBS). Incubate 1-2 hours.	60-80% confluence is optimal.
4. Recovery	Add complete media (with serum) without removing the complex.	Serum helps reduce cytotoxicity after the initial uptake phase.

Module 4: Troubleshooting & Validation

Q: How do I know if the inhibitor actually got inside?

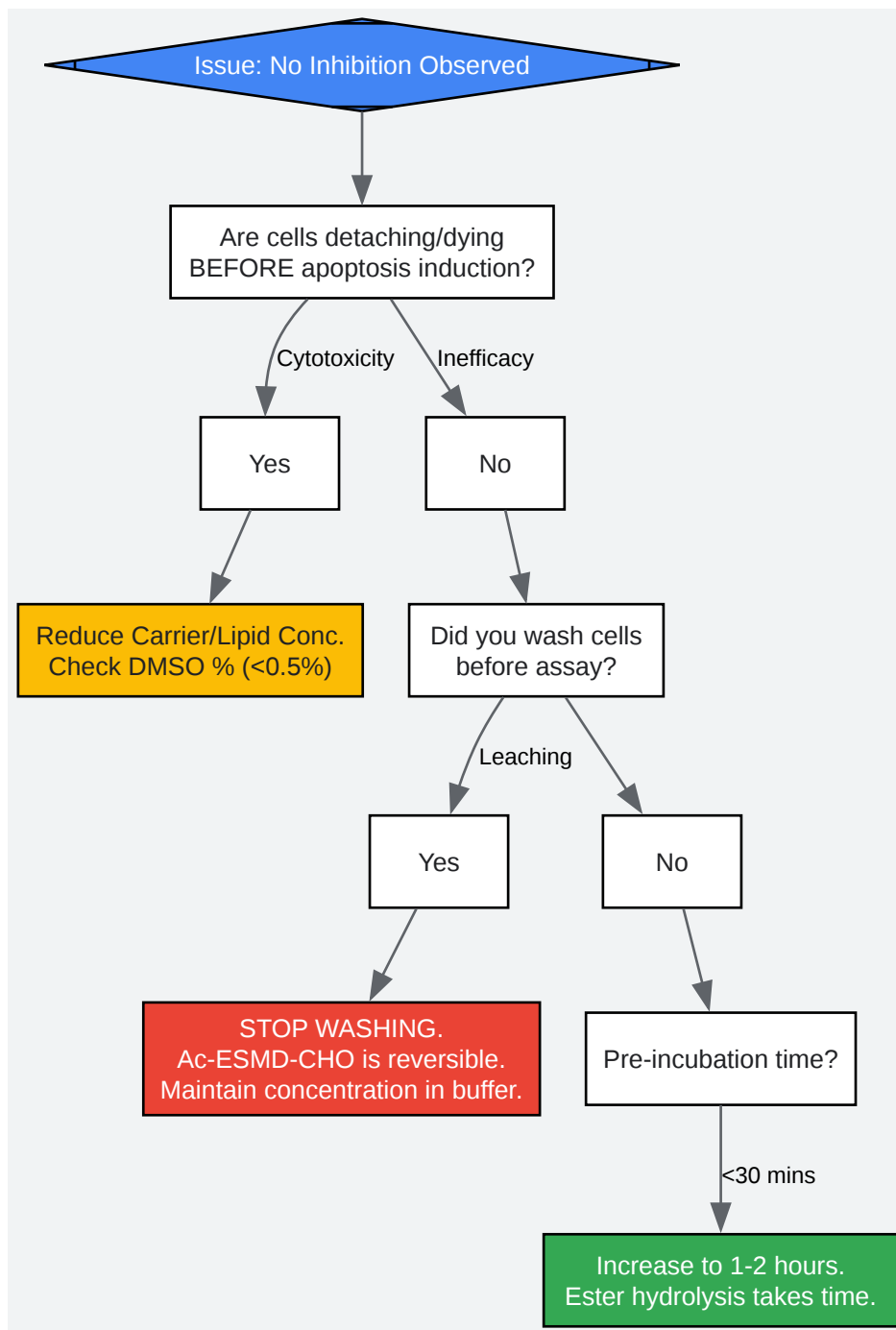
A: Do not rely on Western Blots for reversible inhibitors (the inhibitor may wash off during lysis). Use a Live-Cell Fluorogenic Assay.

Validation Workflow:

- Pre-treat cells with Ac-ESMD-CHO (modified or encapsulated).
- Induce Apoptosis (e.g., Staurosporine, 1 µM, 4 hours).
- Add a cell-permeable fluorogenic substrate (e.g., NucView® 488 or (Z-DEVD)2-R110).

- Readout:
 - Permeable & Active: Low Fluorescence (Caspase blocked).
 - Impermeable: High Fluorescence (Caspase active).

Troubleshooting Decision Tree



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Caption: Figure 2. Troubleshooting logic for reversible peptide aldehydes in live-cell assays.

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